Application Note: Stereoselective Synthesis of Avidinosamine Sugar Moieties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Avidinorubicin*
CAS No.:	*135447-13-1*
Cat. No.:	*B238301*

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Introduction & Structural Significance[1][2][4][5][6][7]

Avidinosamine is a highly specialized deoxysugar characterized by a quaternary carbon center at the C-3 position, bearing both a methyl group and an amine functionality. It was first identified in **avidinorubicin**, a Streptomyces-derived antibiotic exhibiting activity against Gram-positive bacteria and platelet aggregation inhibition.[1][2][3] More recently, it has been identified as a critical component of dracomicins, a new class of hybrid oligosaccharide-peptide antibiotics.[2]

Structural Challenges

The synthesis of avidinosamine presents three primary chemoselective and stereochemical challenges:

- C-3 Quaternary Stereocenter: The simultaneous installation of a methyl group and an amine at C-3 requires precise control to achieve the ribo-configuration.[1][2]

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- 2,6-Deoxygenation: The sugar lacks hydroxyl groups at C-2 and C-6, requiring specific reduction strategies or de novo assembly from reduced precursors.[1][2]
- Anomeric Stability: The absence of a C-2 substituent (2-deoxy) makes the glycosidic linkage more labile and susceptible to anomerization during glycosylation.

Retrosynthetic Analysis

The strategic disconnection relies on the late-stage installation of the C-3 amino group via nucleophilic addition to a 3-ulose (ketone) intermediate.[1][2][3] This approach allows for the divergence into either avidinosamine or its nitro-analogue (decilonitrose) depending on the nucleophile used.[1][3]

Logic Flow

- Target: Protected L-Avidinosamine donor.
- Intermediate: 3-Oximino-2,6-dideoxy-L-hexopyranoside.[1][2][3]
- Precursor: 2,6-Dideoxy-L-threo-hexos-3-ulose.[1][2][3]
- Starting Material:L-Rhamnose (Chiral Pool) or (S)-Ethyl Lactate (De Novo).[1][2][3]

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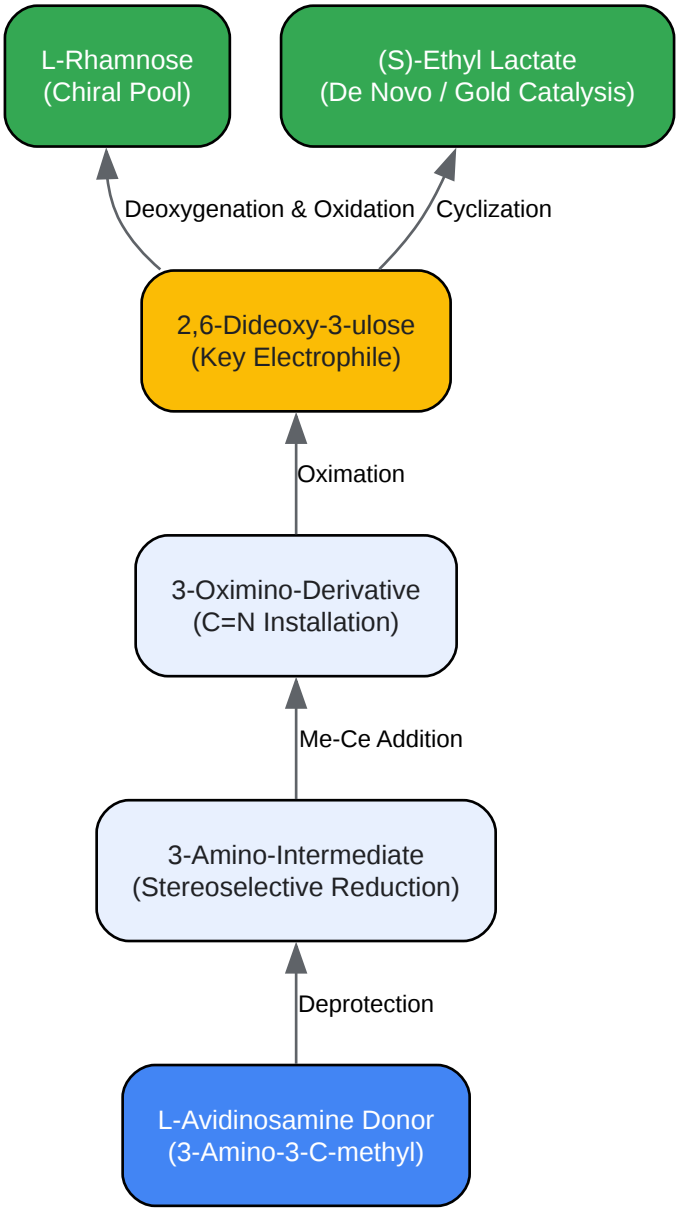

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Figure 1: Retrosynthetic tree illustrating the convergence on the 3-ulose intermediate.[1][2]

Detailed Protocol: The Oxime-Nucleophile Route

This protocol is adapted from the methodologies of Scharf and O'Doherty, optimizing for the stereoselective formation of the C-3 quaternary center.

Phase 1: Preparation of the 3-Ulose Intermediate

Objective: Synthesize the 2,6-dideoxy-3-ketone scaffold from L-Rhamnose.

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- Methyl Glycosidation:
  - Suspend L-Rhamnose monohydrate (10.0 g) in anhydrous MeOH (100 mL).
  - Add Acetyl Chloride (1.0 mL) dropwise at 0°C.
  - Reflux for 12 h.[3] Neutralize with Et_3N and concentrate.[3]
  - Result: Methyl α-L-rhamnopyranoside.[1][2][3]
- Acetal Protection:
  - Treat the glycoside with 2,2-dimethoxypropane and CSA (cat.) in acetone.[3]
  - Result: Methyl 2,3-O-isopropylidene-α-L-rhamnopyranoside.[1][2][3]
- C-4 Protection:
  - Benzoylate the free C-4 hydroxyl using BzCl/Pyridine.[1][2][3]
  - Result: Methyl 4-O-benzoyl-2,3-O-isopropylidene-α-L-rhamnopyranoside.[1][2][3]
- Deoxygenation (Barton-McCombie Sequence):
  - Hydrolyze the isopropylidene (80% AcOH).
  - Selectively protect C-3 (difficult) or proceed via 3,4-O-thiocarbonyl diimidazole derivative if C-2 deoxygenation is targeted first.[1][2][3]
  - Alternative (Modern): Use the De Novo Route starting from lactate to directly access the 2,6-dideoxy-pyranone, avoiding the tedious deoxygenation of rhamnose.[2]

Phase 2: The De Novo "Lactate" Shortcut (Recommended)

Rationale: Avoids multi-step deoxygenation. Uses Gold(I) catalysis for efficiency.[1][3]

Reagents: (S)-Ethyl Lactate, Divinyl Carbinol, $AuCl_3$.[1][2][3]

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- Substrate Synthesis: Convert (S)-ethyl lactate to the corresponding homopropargyl alcohol.
- Gold-Catalyzed Cyclization:
  - Treat the homopropargyl alcohol with 2 mol% $AuCl_3$ in CH_2Cl_2 at RT.
  - Result: Chiral 2,6-dideoxy-pyran-4-one.[1][2][3]
- Enone Formation: Reduce the pyranone to the allylic alcohol and perform a Ferrier-type rearrangement or standard oxidation to reach the 2,6-dideoxy-3-ulose.[1][2][3]

Phase 3: Stereoselective Amination (The "Avidinosamine" Step)

Objective: Install the amino and methyl groups with ribo stereochemistry.

Step	Reagents	Conditions	Mechanism
1. Oximation	$NH_2OH \cdot HCl$, NaOAc	EtOH/H_2O, Reflux, 2h	Formation of C=N bond at C-3.[1][2]
2. Nucleophilic Addition	MeLi, $CeCl_3$ (anhydrous)	THF, -78°C to -40°C	Organocerium addition to oxime (Cram Chelate control).[1][2][3]
3. Reduction	$TiCl_3$ or H_2/Pd-C	MeOH	Cleavage of N-O bond to reveal free amine.[1][2][3]

Protocol for Step 2 (Critical):

- Dry $CeCl_3$[3]$\cdot 7H_2O$ (2.0 equiv) under high vacuum at 140°C for 4 h until a fine white powder forms.
- Suspend in anhydrous THF (0.5 M) and stir for 2 h.

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- Cool to -78°C. Add MeLi (2.0 equiv) dropwise. Stir for 30 min to form the organocerium reagent.
- Add the 3-oximino-sugar (1.0 equiv) in THF dropwise.[1][2][3]
- Allow to warm slowly to -40°C over 4 h.
- Quench with sat. NH_4Cl.[3] Extract with EtOAc.[3]
- Outcome: The methyl group attacks from the less hindered face (usually axial attack), forcing the hydroxylamine group equatorial. Subsequent reduction yields the equatorial amine and axial methyl (or vice versa depending on the specific protecting group strategy; for Avidinosamine (ribo), we require the Methyl and Amine to be cis to the C-2/C-4 substituents in a specific array).[1][3]

Note: The Scharf method (JOC 1993) utilizes the addition of nitroethane to a 3-ulose to form the nitro-sugar (decilonitrose), followed by reduction to avidinosamine.[1][3] This is also a valid pathway.

Characterization & Quality Control

NMR Fingerprint (500 MHz, $CDCl_3$)

To validate the synthesis of L-Avidinosamine, look for these diagnostic signals:

- C-3 Methyl: A sharp singlet around δ 1.2 - 1.4 ppm.[1][2][3]
- H-1 (Anomeric): A doublet of doublets (dd) around δ 4.5 - 5.0 ppm.[1][2][3] The coupling constant (

) indicates the anomeric configuration (

  vs

).
- C-3 Quaternary Carbon: In

  C NMR, look for a non-protonated carbon signal around δ 55-60 ppm.[1][2][3]

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- Mass Spectrometry: High-resolution ESI-MS should show

  consistent with the formula (e.g., for methyl glycoside:

  Da).[1][2][3]

Troubleshooting Table

Issue	Probable Cause	Corrective Action
Low Yield in Step 2	Wet $CeCl_3$	Ensure $CeCl_3$ is dried rigorously (140°C, vacuum) before use.[1][2]
Wrong Stereochemistry	Lack of Chelation	Ensure the solvent is non-coordinating (THF is okay, avoid additives) to favor chelation control.
Anomerization	Acidic Workup	2-Deoxy sugars are acid-sensitive.[1][2][3] Use buffered workups ($NaHCO_3$).

Workflow Diagram

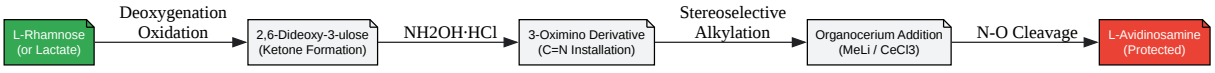

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Figure 2: Forward synthetic workflow via the oxime-organocerium route.

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- To cite this document: BenchChem. [Application Note: Stereoselective Synthesis of Avidinosamine Sugar Moieties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b238301/docs#application-note-stereoselective-synthesis-of-avidinosamine-sugar-moieties]

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